

# Preparing FMP-API-1 Stock Solutions in DMSO: An Application Note and Protocol

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## Compound of Interest

Compound Name: FMP-API-1

Cat. No.: B1266828

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## Abstract

This document provides a detailed protocol for the preparation, storage, and handling of stock solutions of **FMP-API-1**, an A-kinase anchoring protein (AKAP)-PKA interaction inhibitor, using Dimethyl Sulfoxide (DMSO) as the solvent. Adherence to these guidelines is crucial for ensuring the stability, and consistent performance of **FMP-API-1** in various experimental settings. Included are key physicochemical properties, a step-by-step protocol for stock solution preparation, and recommendations for storage and use in cell-based assays.

## Introduction

**FMP-API-1** is a cell-permeable small molecule that disrupts the interaction between A-kinase anchoring proteins (AKAPs) and the regulatory (R) subunits of Protein Kinase A (PKA).<sup>[1][2]</sup> Interestingly, **FMP-API-1** binds to an allosteric site on the PKA R subunits, leading to the activation of PKA.<sup>[1][3]</sup> This unique mechanism of action makes it a valuable tool for studying compartmentalized PKA signaling and its role in various cellular processes. Accurate and consistent preparation of **FMP-API-1** stock solutions is paramount for obtaining reliable and reproducible experimental results. DMSO is a common solvent for dissolving **FMP-API-1** due to its high solubilizing power for organic molecules.

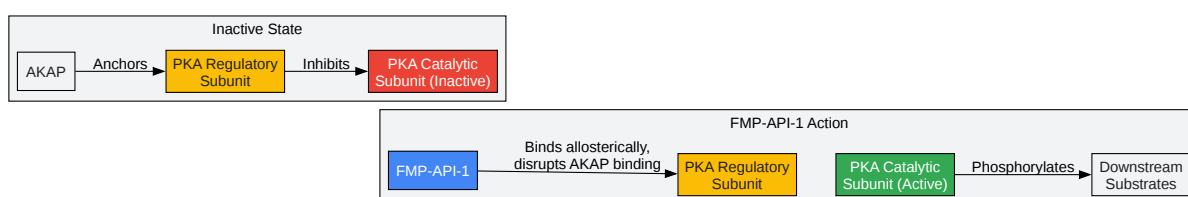
## Physicochemical Properties and Solubility

A summary of the key quantitative data for **FMP-API-1** is presented in the table below for easy reference.

Property	Value	Source
Molecular Weight	230.26 g/mol	[1]
Chemical Formula	C <sub>13</sub> H <sub>14</sub> N <sub>2</sub> O <sub>2</sub>	[1]
CAS Number	16523-28-7	[1]
Solubility in DMSO	≥10 mg/mL	[3]

## Signaling Pathway of FMP-API-1

**FMP-API-1** modulates the canonical PKA signaling pathway. Under basal conditions, PKA is inactive, with its catalytic subunits bound to regulatory subunits that are localized to specific subcellular compartments by AKAPs. **FMP-API-1** disrupts the AKAP-PKA interaction, and through allosteric binding to the PKA regulatory subunits, it promotes the dissociation of the catalytic subunits, leading to PKA activation.



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**Figure 1.** FMP-API-1 signaling pathway.

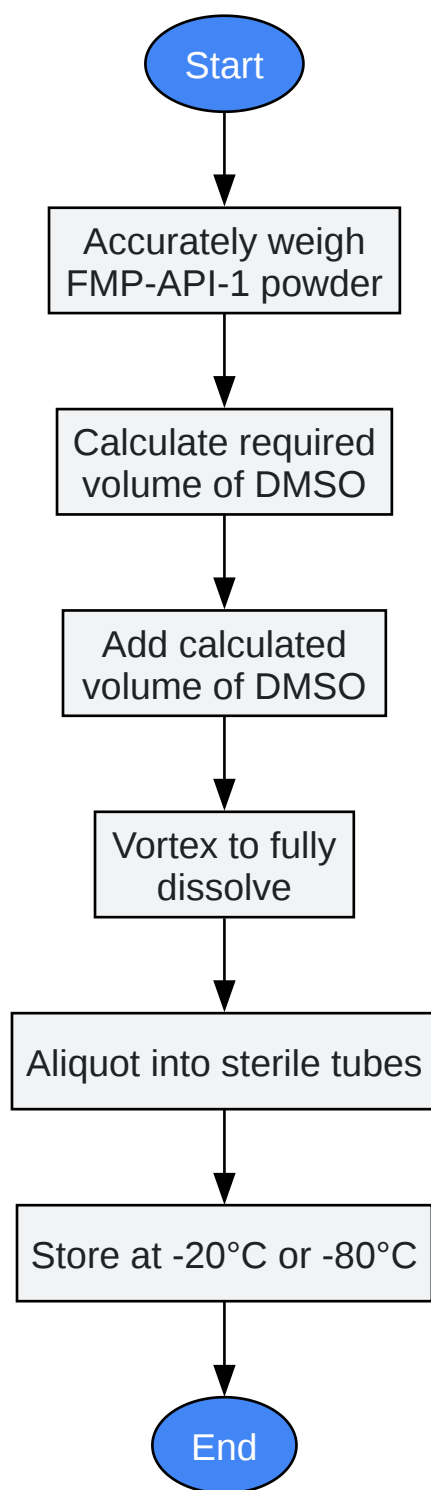
## Experimental Protocol: Preparing a 10 mM FMP-API-1 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **FMP-API-1** in DMSO. This is a commonly used concentration for laboratory research.

Materials:

- **FMP-API-1** powder
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Workflow for Stock Solution Preparation:



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**Figure 2.** Experimental workflow for **FMP-API-1** stock solution preparation.

Procedure:

- Preparation: Before handling, allow the vial of **FMP-API-1** powder to equilibrate to room temperature to prevent condensation.
- Weighing: Accurately weigh a specific amount of **FMP-API-1** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.30 mg of **FMP-API-1**.
  - Calculation:
    - Molecular Weight (MW) = 230.26 g/mol
    - Desired Concentration (C) = 10 mM = 0.01 mol/L
    - Desired Volume (V) = 1 mL = 0.001 L
    - Mass (m) = C x V x MW = 0.01 mol/L x 0.001 L x 230.26 g/mol = 0.0023026 g = 2.30 mg
- Dissolving: Add the calculated volume of DMSO to the vial containing the **FMP-API-1** powder. For 2.30 mg of **FMP-API-1**, add 1 mL of DMSO to achieve a 10 mM concentration.
- Mixing: Vortex the solution until the **FMP-API-1** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can be used to aid dissolution if necessary, but avoid excessive heat.
- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Storage: Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.<sup>[3]</sup> Properly stored, the DMSO stock solution should be stable for several months.

## Application in Cell Culture

When using **FMP-API-1** in cell-based assays, it is crucial to minimize the final concentration of DMSO to avoid solvent-induced cytotoxicity.

- Dilution: Prepare working solutions by diluting the DMSO stock solution in cell culture medium immediately before use.

- Final DMSO Concentration: The final concentration of DMSO in the cell culture medium should ideally be less than 0.5%, with a concentration of 0.1% being preferable.[3]
- Controls: Always include a vehicle control (cell culture medium with the same final concentration of DMSO) in your experiments to account for any effects of the solvent.

## Safety Precautions

- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, when handling **FMP-API-1** and DMSO.
- Handle **FMP-API-1** powder in a well-ventilated area or a chemical fume hood.
- DMSO is a powerful solvent and can facilitate the absorption of other chemicals through the skin. Handle with care.
- Consult the Safety Data Sheet (SDS) for **FMP-API-1** for comprehensive safety information.

By following these guidelines, researchers can ensure the accurate and effective use of **FMP-API-1** in their studies, leading to more reliable and reproducible data.

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## References

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